

Anwendungshinweis und Protokoll: Veratrol-d4 als Surrogatstandard in Extraktionseffizienzstudien

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Veratrole-d4

Cat. No.: B593016

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelforschung.

Einführung: Die genaue Quantifizierung von Analyten in komplexen Matrices wie Umweltproben oder biologischen Flüssigkeiten ist eine grundlegende Herausforderung in der analytischen Chemie. Die Extraktionseffizienz kann je nach Probenmatrix und experimentellen Bedingungen erheblich variieren. Surrogatstandards sind chemische Verbindungen, die den Zielanalyten chemisch sehr ähnlich sind, aber in den Proben nicht natürlich vorkommen. Sie werden den Proben vor der Extraktion in einer bekannten Konzentration zugesetzt, um die Effizienz des gesamten Probenvorbereitungs- und Analyseprozesses zu überwachen und zu korrigieren. Veratrol-d4 (1,2-Dimethoxybenzol-d4) ist aufgrund seiner chemischen Ähnlichkeit mit einer Reihe von methoxylierten aromatischen Verbindungen ein idealer Surrogatstandard. Seine deuterierte Struktur ermöglicht eine einfache Unterscheidung vom nicht-markierten Analyten mittels massenspektrometrischer Verfahren.

Dieser Anwendungshinweis beschreibt die Verwendung von Veratrol-d4 als Surrogatstandard zur Bestimmung der Extraktionseffizienz von methoxylierten Phenolen und verwandten Verbindungen aus wässrigen Proben mittels Gaschromatographie-Massenspektrometrie (GC-MS).

Anwendungsbereich

Veratrol-d4 eignet sich als Surrogatstandard für die Analyse von flüchtigen und halbflüchtigen organischen Verbindungen, insbesondere solchen mit einer Methoxybenzol-Grundstruktur. Dazu gehören unter anderem:

- Guajacol (2-Methoxyphenol)
- 4-Ethylguajacol
- Eugenol
- Andere methoxylierte Phenole
- Dimethoxybenzol-Isomere

Typische Anwendungsgebiete sind die Umweltanalytik (Wasser- und Bodenproben) sowie die Analyse von Lebensmitteln und Getränken (z. B. Wein, Spirituosen).

Quantitative Datenzusammenfassung

Die Wiederfindungsrate des Surrogatstandards ist ein direktes Maß für die Effizienz des Extraktionsverfahrens. Die Akzeptanzkriterien für die Wiederfindung liegen typischerweise im Bereich von 70-130 %, können aber je nach Methode und regulatorischen Anforderungen variieren. Die folgende Tabelle zeigt repräsentative Daten zur Wiederfindung von Veratrol-d4 in verschiedenen Matrices.

Matrix	Probenvolumen (mL)	Spiking-Konzentration (ng/mL)	Extraktionsmethode	Analytische Methode	Mittlere Wiederfindung (%) [Standardabweichung, n=5]
Reinstwasser	100	50	Flüssig-Flüssig-Extraktion	GC-MS	98,5[1][2]
Oberflächenwasser	100	50	Flüssig-Flüssig-Extraktion	GC-MS	92,1[3][4]
Kommunales Abwasser	100	50	Flüssig-Flüssig-Extraktion	GC-MS	85,4[4][5]
Wein (weiß)	50	100	Festphasenextraktion (SPE)	GC-MS	95,2[3][6]

Experimentelle Protokolle

Benötigte Materialien und Reagenzien

- Veratrol-d4-Stammlösung (z. B. 100 µg/mL in Methanol)
- Lösungsmittel für die Extraktion (z. B. Dichlormethan, HPLC-Qualität)
- Natriumsulfat (wasserfrei, analysenrein)
- Probengefäße (z. B. 250-mL-Scheidetrichter)
- Rotationsverdampfer oder Stickstoff-Evaporator
- GC-MS-System mit einer geeigneten Kapillarsäule (z. B. DB-5ms)
- Standard-Laborgeräte (Pipetten, Kolben, etc.)

Protokoll: Flüssig-Flüssig-Extraktion von Wasserproben

Dieses Protokoll beschreibt die Extraktion von methoxylierten Phenolen aus Wasserproben unter Verwendung von Veratrol-d4 als Surrogatstandard.

- **Probenvorbereitung:** Eine 100-mL-Wasserprobe wird in einen 250-mL-Scheidetrichter überführt.
- **Spiking mit Surrogatstandard:** Eine definierte Menge der Veratrol-d4-Stammlösung wird zur Probe gegeben, um eine Endkonzentration von 50 ng/mL zu erreichen. Die Probe wird kurz geschüttelt, um eine homogene Verteilung zu gewährleisten.
- **Extraktion:** 30 mL Dichlormethan werden zum Scheidetrichter gegeben. Der Trichter wird verschlossen und für 2 Minuten kräftig geschüttelt, wobei regelmäßig entlüftet wird.
- **Phasentrennung:** Die Phasen werden sich für 10 Minuten trennen gelassen. Die untere organische Phase wird in einen sauberen Erlenmeyerkolben abgelassen.
- **Wiederholung der Extraktion:** Der Extraktionsschritt (3 und 4) wird zweimal mit jeweils 30 mL frischem Dichlormethan wiederholt. Die organischen Phasen werden im selben Erlenmeyerkolben gesammelt.
- **Trocknung:** Der gesammelte organische Extrakt wird über wasserfreiem Natriumsulfat getrocknet, um restliches Wasser zu entfernen.
- **Aufkonzentrierung:** Der getrocknete Extrakt wird vorsichtig unter einem leichten Stickstoffstrom oder mittels eines Rotationsverdampfers auf ein Endvolumen von 1 mL eingeeengt.
- **Analyse:** Der konzentrierte Extrakt wird in ein GC-Vial überführt und mittels GC-MS analysiert.

GC-MS-Analysebedingungen (Beispiel)

- **Gaschromatograph:** Agilent 7890B oder äquivalent
- **Massenspektrometer:** Agilent 5977A oder äquivalent

- Säule: DB-5ms (30 m x 0,25 mm ID, 0,25 µm Filmdicke)
- Injektor: Splitless, 250 °C
- Ofenprogramm: 50 °C (2 min), dann mit 10 °C/min auf 280 °C, 5 min halten
- Trägergas: Helium, konstante Flussrate 1,2 mL/min
- MS-Quelle: 230 °C
- MS-Quadrupol: 150 °C
- Akquisitionsmodus: Selected Ion Monitoring (SIM)
 - Veratrol-d4: m/z 142, 127
 - Guajacol (Beispiel-Analyt): m/z 124, 109

Berechnung der Wiederfindung

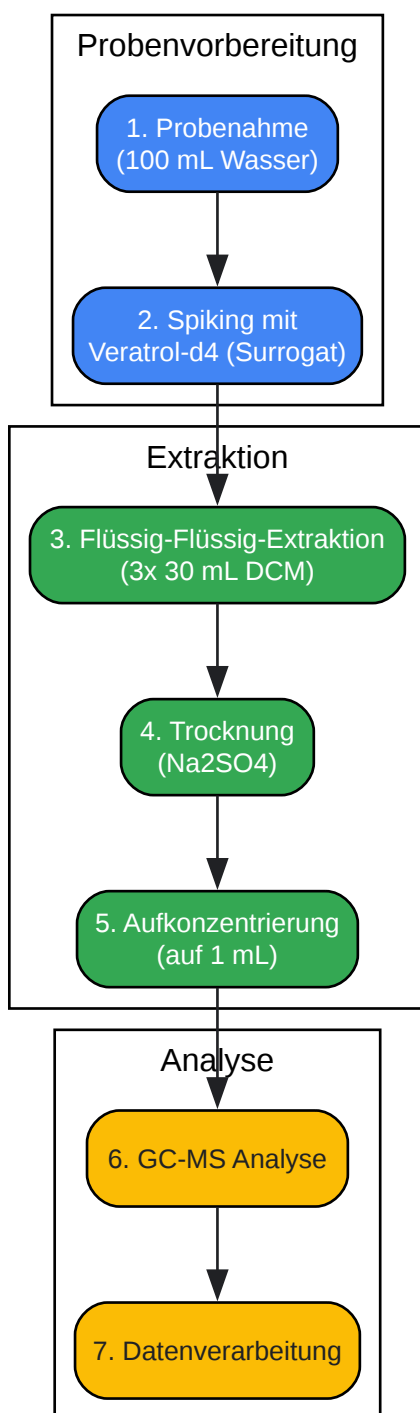
Die prozentuale Wiederfindung des Surrogatstandards wird wie folgt berechnet:

$$\text{Wiederfindung (\%)} = (\text{Gefundene Konzentration} / \text{Erwartete Konzentration}) * 100$$

Die gefundene Konzentration wird aus der Kalibrierkurve des Veratrol-d4 ermittelt. Die erwartete Konzentration ist die Konzentration, die nach dem Spiking in der Probe vorlag.

Visualisierungen

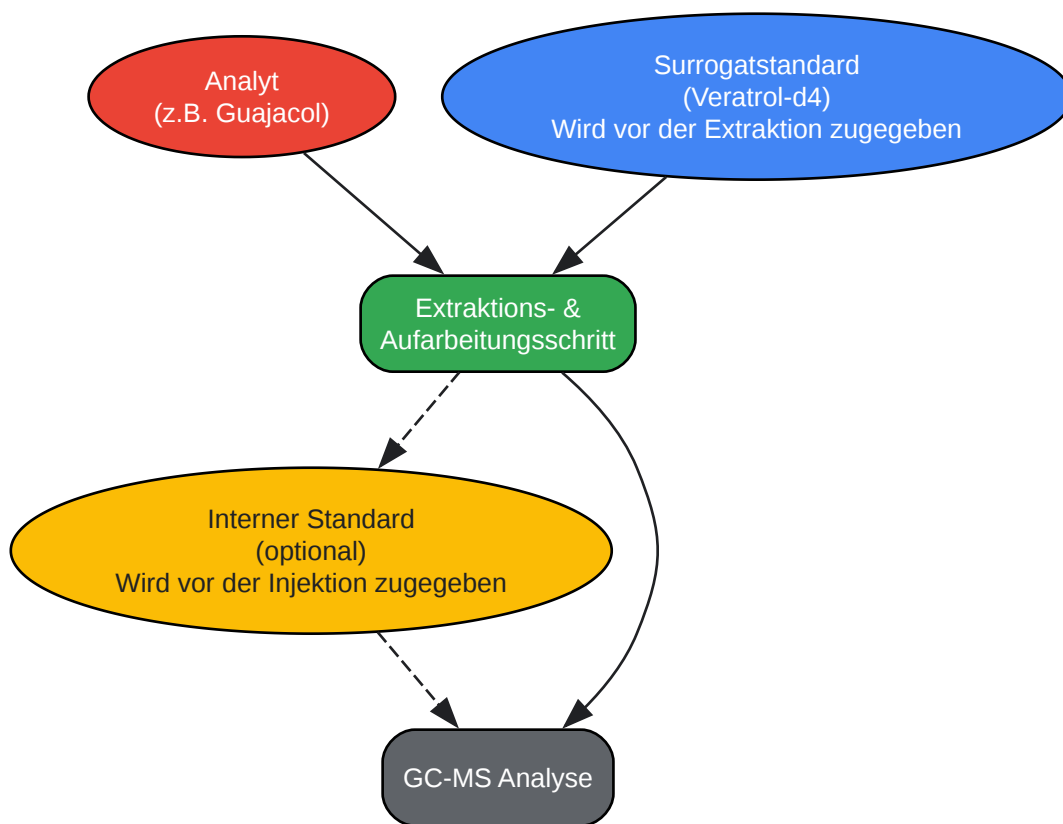
Experimenteller Arbeitsablauf



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf für die Extraktionseffizienzstudie.

Logische Beziehung der Standards



[Click to download full resolution via product page](#)

Abbildung 2: Rolle von Veratrol-d4 als Surrogatstandard im analytischen Prozess.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. settek.com [settek.com]
- 2. benchchem.com [benchchem.com]
- 3. epa.gov [epa.gov]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. benchchem.com [benchchem.com]

- 6. Determination of synthetic phenolic antioxidants and their metabolites in water samples by downscaled solid-phase extraction, silylation and gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Anwendungshinweis und Protokoll: Veratrol-d4 als Surrogatstandard in Extraktionseffizienzstudien]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593016#veratrole-d4-as-a-surrogate-standard-in-extraction-efficiency-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com